

Application Notes and Protocols for 1-Tert-butylchrysene

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Compound of Interest

Compound Name: 1-Tert-butylchrysene

Cat. No.: B15164826

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Tert-butylchrysene** was found. The following protocols and safety information are based on the properties of the parent compound, chrysene, and the general guidelines for handling polycyclic aromatic hydrocarbons (PAHs). It is crucial to conduct a thorough risk assessment before handling this compound.

Introduction

1-Tert-butylchrysene is a derivative of chrysene, a polycyclic aromatic hydrocarbon (PAH). PAHs are a class of organic compounds that are of interest in various fields of research, including materials science and drug development, due to their unique photophysical and chemical properties. However, many PAHs are also known for their potential toxicity and carcinogenicity. Therefore, strict adherence to safety protocols is paramount when handling **1-Tert-butylchrysene**.

Chemical and Physical Properties

The following table summarizes the computed physical and chemical properties of **1-Tert-butylchrysene** obtained from PubChem.[1] Experimental data is not readily available.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀	PubChem[1]
Molecular Weight	284.4 g/mol	PubChem[1]
IUPAC Name	1-tert-butylchrysene	PubChem[1]
CAS Number	582300-44-5	PubChem[1]
XLogP3	7.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

Safety and Handling Protocol

Based on the hazardous nature of the parent compound chrysene and the general classification of PAHs, **1-Tert-butylchrysene** should be handled with extreme caution.[2][3]

Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required.
- Lab Coat: A flame-resistant lab coat should be worn at all times.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Engineering Controls

- Fume Hood: All handling of **1-Tert-butylchrysene**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Ventilation: The laboratory should be well-ventilated.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly.
- Weighing: Weigh the solid compound in the fume hood. Use a disposable weighing boat to avoid contamination of the balance.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing. Ensure the container is appropriately labeled with the compound name, concentration, solvent, and hazard symbols.
- Spill Management: In case of a spill, immediately alert others in the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact the institutional safety office.
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment that came into contact with the compound.

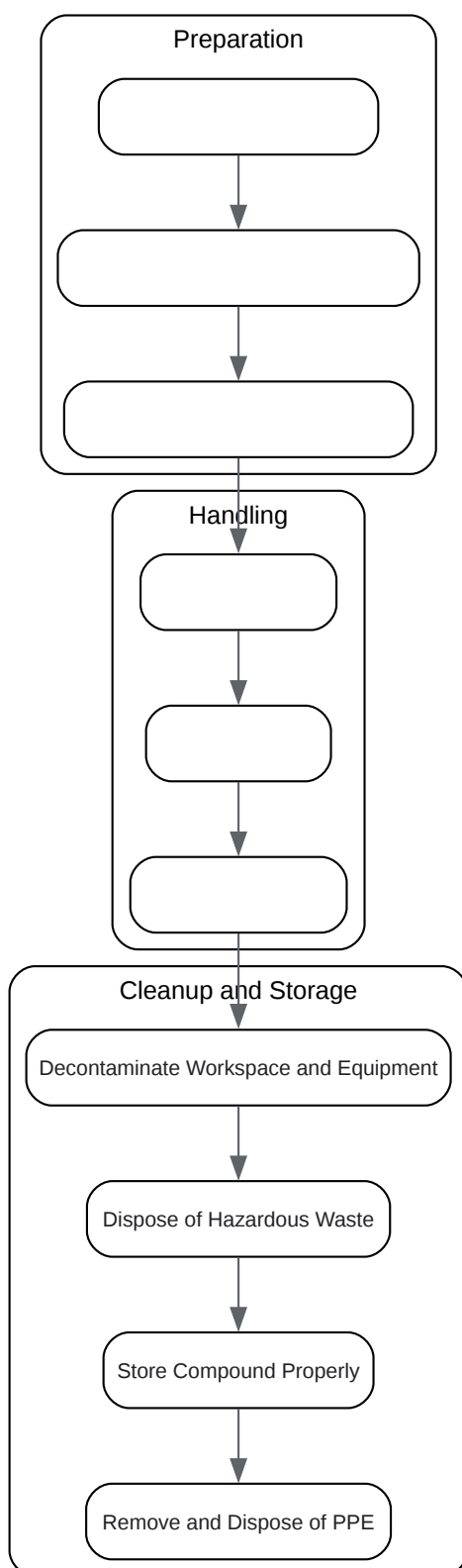
Storage Protocol

Proper storage is crucial to maintain the integrity of **1-Tert-butylchrysene** and to prevent accidental exposure.

- Container: Store in a tightly sealed, clearly labeled container. The label should include the compound name, CAS number, and hazard warnings.
- Location: Store in a cool, dry, and dark place. A designated, locked cabinet for carcinogenic or highly toxic compounds is recommended.
- Incompatibilities: Store away from strong oxidizing agents.
- Ventilation: The storage area should be well-ventilated.

Experimental Workflow

The following diagram illustrates a general workflow for handling and using **1-Tert-butylchrysene** in a research setting.

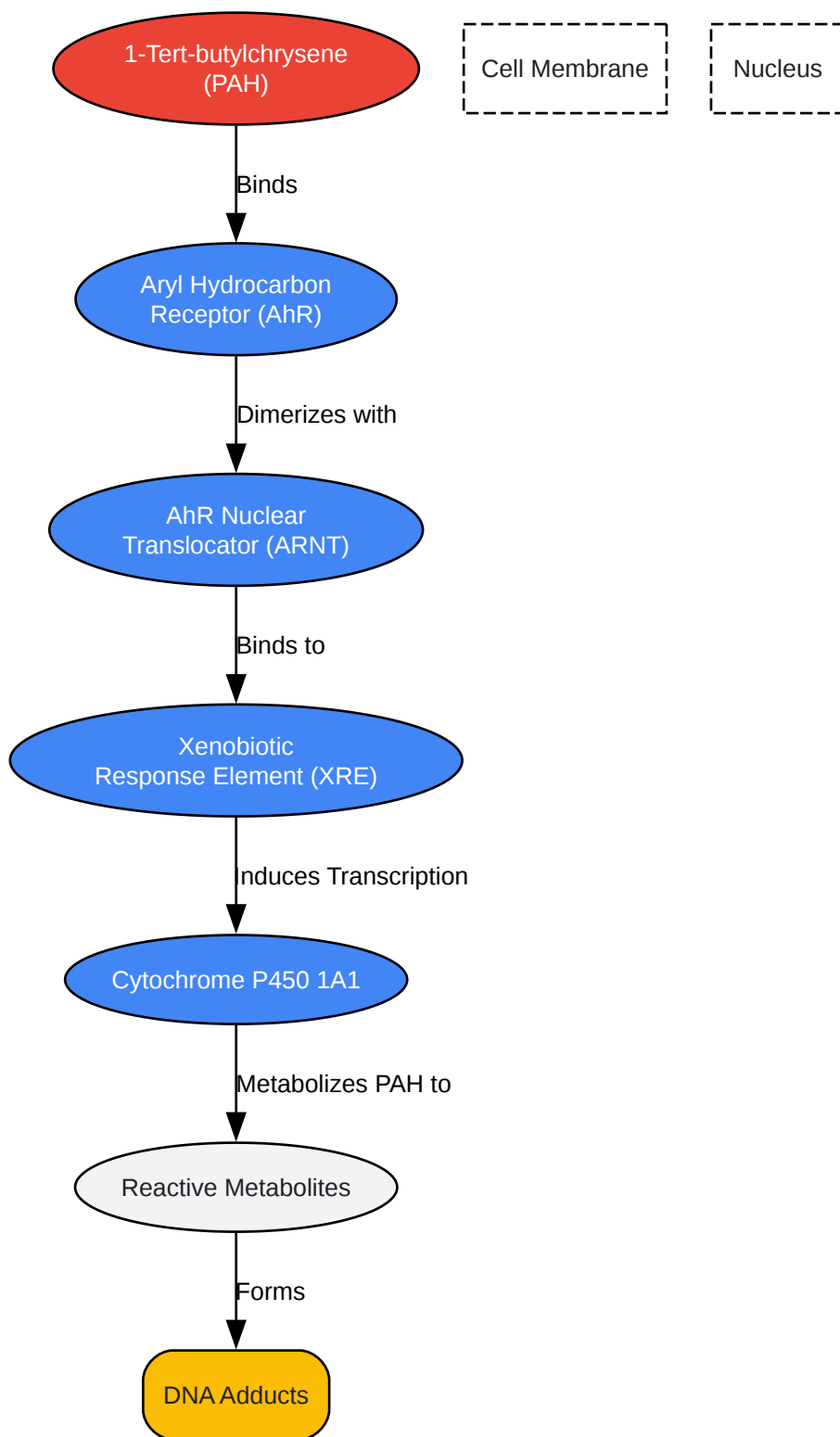


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Figure 1. General workflow for handling **1-Tert-butylchrysene**.

Signaling Pathway (Hypothetical)

As **1-Tert-butylchrysene** is a polycyclic aromatic hydrocarbon, it may interact with cellular signaling pathways in a manner similar to other PAHs. A common pathway involves the aryl hydrocarbon receptor (AhR). The following diagram illustrates this hypothetical signaling pathway.



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Figure 2. Hypothetical AhR signaling pathway for a PAH.

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References

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- 2. multimedia.3m.com [multimedia.3m.com]
- 3. Polycyclic Aromatic Hydrocarbons (PAHs): Ensuring Workplace Safety with Up-to-Date SDSs - Chemwatch [chemwatch.net]
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